

Technical Guide: Ethyl 2-ethoxybenzoate (CAS: 6290-24-0)

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Compound of Interest		
Compound Name:	Ethyl 2-ethoxybenzoate	
Cat. No.:	B1585330	Get Quote

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Introduction

This technical guide provides a comprehensive overview of the available data for **Ethyl 2-ethoxybenzoate**, a chemical compound with the CAS number 6290-24-0. The document is structured to present key information in a clear and accessible format, with a focus on chemical properties and safety data. All quantitative data is summarized in structured tables for ease of comparison. While specific experimental protocols for this compound are not readily available in the public domain, a general methodology for determining acute oral toxicity (LD50) is provided. Furthermore, this guide includes a logical workflow for chemical safety assessment, visualized using Graphviz, to aid researchers in understanding the process.

Chemical and Physical Properties

Ethyl 2-ethoxybenzoate is an ester with the molecular formula $C_{11}H_{14}O_3$. Its fundamental properties are summarized in the table below.



Property	Value	Reference
CAS Number	6290-24-0	[1][2]
Molecular Formula	C11H14O3	[1][2]
Molecular Weight	194.23 g/mol	[1]
Boiling Point	251 °C	
Density	1.07 g/cm ³	[2]
Flash Point	110.3 °C	
Refractive Index	1.51	[2]
Physical State	Liquid	[2]
Color	Colorless	[2]

Safety Data

Based on available Material Safety Data Sheets (MSDS), **Ethyl 2-ethoxybenzoate** presents several hazards that require appropriate handling and safety precautions.

GHS Hazard Information

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following hazard statements for **Ethyl 2-ethoxybenzoate**:

Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Source: ChemScene LLC Safety Data Sheet[3]



Precautionary Statements

The following precautionary statements are recommended when handling **Ethyl 2-ethoxybenzoate**:

Precautionary Statement	Description
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P264	Wash hands thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P304+P340	IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P330	Rinse mouth.
P362+P364	Take off contaminated clothing and wash it before reuse.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.

Source: ChemScene LLC Safety Data Sheet[3]



Quantitative Toxicity Data

A thorough search for a specific median lethal dose (LD50) for **Ethyl 2-ethoxybenzoate** (CAS: 6290-24-0) did not yield any quantitative data. One available MSDS explicitly states "Acute toxicity no data available".[4]

It is crucial to distinguish this compound from the similarly named Ethyl benzoate (CAS: 93-89-0). For Ethyl benzoate, an oral LD50 in rats has been reported as 2100 mg/kg.[5][6][7] This information is provided for contextual awareness only and should not be attributed to **Ethyl 2-ethoxybenzoate**.

Experimental Protocols General Protocol for Acute Oral Toxicity (LD50) Determination

While a specific experimental protocol for determining the LD50 of **Ethyl 2-ethoxybenzoate** was not found, a general methodology, often following OECD Guideline 423 (Acute Toxic Class Method), is outlined below. This provides a framework for how such a study would be conducted.

Objective: To determine the median lethal dose (LD50) of a test substance after a single oral administration.

Materials:

- Test substance (e.g., Ethyl 2-ethoxybenzoate)
- Experimental animals (typically rats or mice of a specific strain, age, and weight)
- Vehicle for dissolving or suspending the test substance (if necessary)
- Oral gavage needles
- · Animal housing and caging
- Calibrated balance for weighing animals and the test substance



Observation and recording materials

Methodology:

- Animal Acclimatization: Animals are acclimatized to the laboratory conditions for a period of at least 5 days before the study begins. They are provided with standard diet and water ad libitum.
- Dose Preparation: The test substance is prepared at various concentrations in a suitable vehicle. The concentrations are selected based on a preliminary range-finding study or existing toxicological data of similar compounds.
- Animal Grouping and Dosing: Animals are randomly assigned to different dose groups, including a control group that receives only the vehicle. Typically, a single dose of the test substance is administered to each animal by oral gavage.
- Observation: Following administration, animals are observed for clinical signs of toxicity and mortality. Observations are made frequently on the day of dosing (e.g., at 30 minutes, 1, 2, 4, and 6 hours) and at least once daily thereafter for a period of 14 days.
- Data Collection: All signs of toxicity, including changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic, and central nervous systems, as well as somatomotor activity and behavior patterns, are recorded. The time of death, if it occurs, is also recorded.
- Body Weight: Individual animal weights are recorded before dosing and at regular intervals throughout the 14-day observation period.
- Necropsy: At the end of the observation period, all surviving animals are euthanized and subjected to a gross necropsy. Any macroscopic pathological changes are recorded.
- Data Analysis: The LD50 value is calculated using appropriate statistical methods, such as the Probit method, based on the mortality data from the different dose groups.

Logical Workflow for Chemical Safety Assessment



The following diagram illustrates a general workflow for assessing the safety of a chemical compound. This provides a logical framework for the type of investigation that would be necessary to fully characterize the safety profile of a substance like **Ethyl 2-ethoxybenzoate**.



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Caption: A logical workflow for the safety assessment of a chemical compound.

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